

# solubility of copper(ii) tartrate hydrate in different solvents

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## Compound of Interest

Compound Name: *Copper(II) tartrate hydrate*

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## An In-depth Technical Guide to the Solubility of **Copper(II) Tartrate Hydrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **copper(II) tartrate hydrate** in various solvents. Due to the limited availability of extensive quantitative data in publicly accessible literature, this guide presents the known quantitative values, summarizes qualitative solubility information, and offers a detailed experimental protocol for the determination of the solubility product constant ( $K_{sp}$ ), enabling researchers to ascertain solubility in their specific solvent systems.

## Executive Summary

**Copper(II) tartrate hydrate** ( $CuC_4H_4O_6 \cdot nH_2O$ ) is a coordination complex with relevance in various fields, including electroplating, as a catalyst, and potentially in pharmaceutical applications. Its solubility is a critical parameter for its application and formulation. This document consolidates the available solubility data and provides a practical guide for its experimental determination.

Generally, **copper(II) tartrate hydrate** is characterized by low solubility in water, which can be significantly influenced by temperature, pH, and the presence of complexing agents. It is known to be soluble in acidic and alkaline solutions.

## Quantitative Solubility Data

The primary quantitative measure of the solubility of a sparingly soluble salt like copper(II) tartrate in a specific medium is its solubility product constant ( $K_{sp}$ ). One study determined the solubility constant ( $K_s$ ) in a solution of defined ionic strength.

| Compound                      | Solvent System                                   | Temperature (°C) | Solubility Constant ( $K_s$ ) | Molar Solubility (mol/L) | Reference           |
|-------------------------------|--|------------------|-------------------------------|--------------------------|---------------------|
| Copper(II) Tartrate Dihydrate | (H, Na)NO <sub>3</sub><br>(Ionic Strength = 0.3) | 25               | 10-7.44                       | 1.91 x 10-4              | <a href="#">[1]</a> |

Note: The molar solubility ( $S$ ) is calculated from the solubility product constant ( $K_s = S^2$ ) for a 1:1 electrolyte.

## Qualitative Solubility Profile

For many common solvents, only qualitative data is available. The following table summarizes the observed solubility of **copper(II) tartrate hydrate**.

| Solvent            | Solubility Description   | Reference |
|--------------------|--|-----------|
| Water              | Slightly soluble to insoluble. Its solubility may increase with temperature.   | [2]       |
| Acidic Solutions   | Soluble. The tartrate ion is protonated, shifting the equilibrium towards dissolution.   |           |
| Alkaline Solutions | Soluble, particularly in ammonia solutions, due to the formation of soluble copper(II)-ammonia complexes. Copper carboxylates are generally more soluble in basic solutions. | [2][3]    |
| Ethanol            | Insoluble.   |           |
| Methanol           | No specific quantitative data available; generally expected to be poorly soluble.  |           |
| Acetone            | No specific quantitative data available; generally expected to be poorly soluble.  |           |
| Excess Tartrate    | Soluble due to the formation of a soluble complex.   |           |

## Factors Influencing Solubility

Several factors can impact the solubility of **copper(II) tartrate hydrate**:

- pH: As a salt of a weak acid, the solubility of copper(II) tartrate is pH-dependent. In acidic conditions, the tartrate anion is protonated, which drives the dissolution equilibrium forward. In basic conditions, particularly with ammonia, the formation of stable copper(II)-amine complexes enhances solubility.[2]

- Temperature: The dissolution of copper(II) tartrate in water is likely an endothermic process, meaning solubility tends to increase with higher temperatures.[2]
- Complex Formation: The presence of ligands that can form stable complexes with copper(II) ions, such as ammonia or excess tartrate ions, will significantly increase the solubility of copper(II) tartrate.[2]

## Experimental Protocol: Determination of the Solubility Product Constant (K<sub>sp</sub>)

The following is a detailed methodology for the spectrophotometric determination of the K<sub>sp</sub> of copper(II) tartrate in an aqueous solution. This method is based on the characteristic blue color of the hexaaquacopper(II) ion,  $[\text{Cu}(\text{H}_2\text{O})_6]^{2+}$ , which allows for its concentration to be determined using Beer's Law.[4][5]

## Materials and Equipment

- **Copper(II) tartrate hydrate**
- Copper(II) sulfate pentahydrate (for standard solutions)
- Sodium tartrate
- Distilled or deionized water
- Volumetric flasks (10 mL and 100 mL)
- Pipettes
- Centrifuge and centrifuge tubes
- Spectrophotometer and cuvettes
- Millipore filter and syringe (optional)

## Preparation of a Saturated Copper(II) Tartrate Solution

- Prepare a saturated solution of copper(II) tartrate by mixing solutions of copper(II) sulfate and sodium tartrate. The concentrations of the initial solutions should be sufficient to exceed the solubility of copper(II) tartrate, leading to its precipitation. For instance, combine equal volumes of 0.10 M copper(II) sulfate and 0.10 M sodium tartrate.[4]
- Allow the solution to equilibrate for at least 15 minutes to ensure the formation of the precipitate and saturation of the supernatant.[5]
- Separate the solid precipitate from the saturated solution (supernatant) by centrifugation.[5]
- Carefully decant the clear, blue supernatant. If any cloudiness persists, filter the supernatant using a Millipore filter. This clear solution is the saturated solution of copper(II) tartrate.[5]

## Preparation of Standard Copper(II) Solutions

- Prepare a stock solution of known copper(II) concentration (e.g., 0.100 M) using copper(II) sulfate.
- Create a series of standard solutions of decreasing concentration (e.g., 0.02 M, 0.018 M, 0.015 M, 0.012 M, 0.010 M) by diluting the stock solution. It is crucial to add an excess of sodium tartrate to these standards to mimic the matrix of the saturated solution.[5]

## Spectrophotometric Analysis

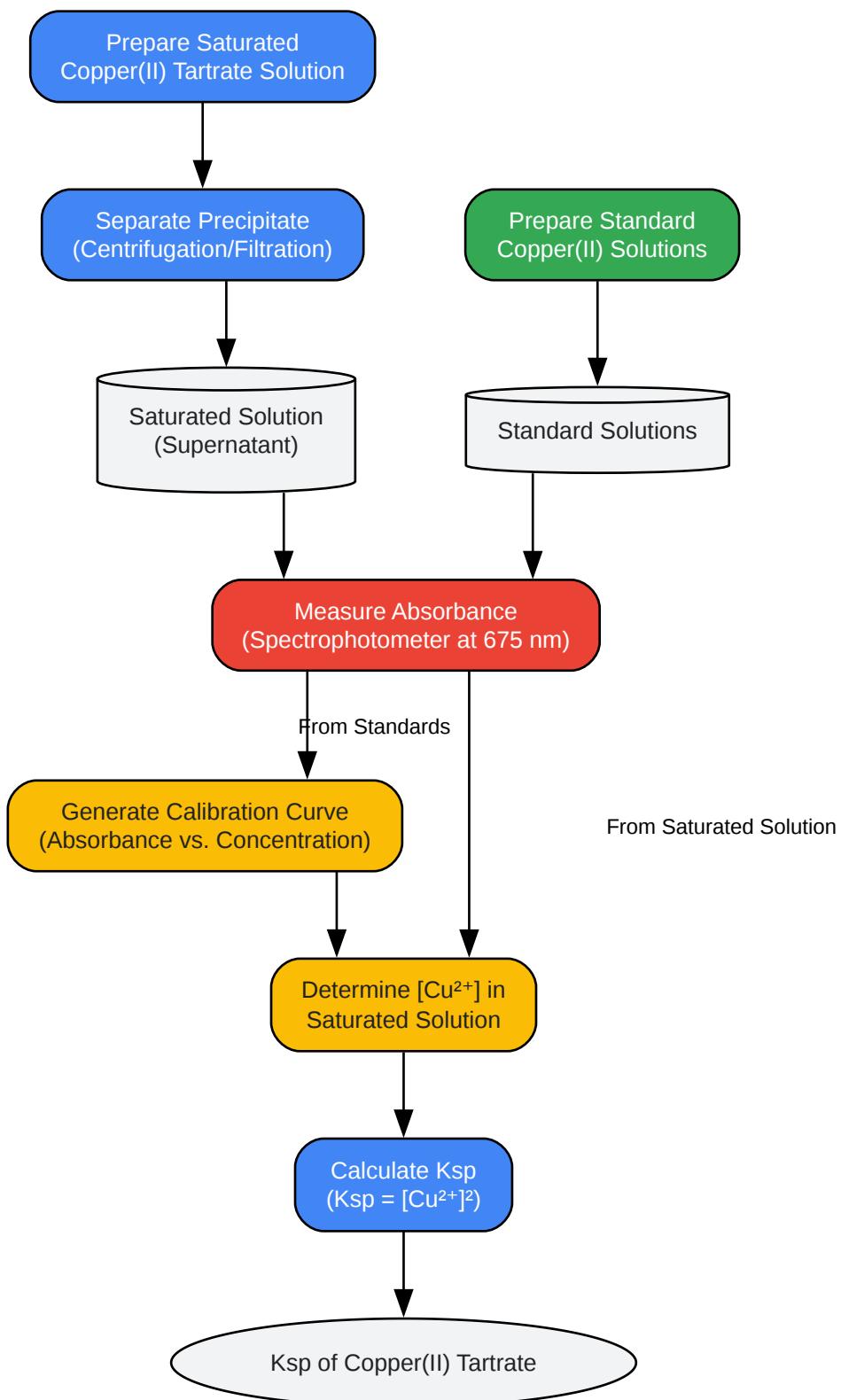
- Set the spectrophotometer to a wavelength of 675 nm.[5]
- Use a blank solution containing sodium tartrate at a similar concentration to the standards to zero the absorbance.[5]
- Measure the absorbance of each of the standard copper(II) solutions.
- Plot a calibration curve of absorbance versus the known copper(II) concentrations of the standard solutions.
- Measure the absorbance of the saturated copper(II) tartrate solution.
- Use the calibration curve to determine the concentration of copper(II) ions in the saturated solution.

## Calculation of K<sub>sp</sub>

- The dissociation of copper(II) tartrate in water is represented by the equation:  $\text{CuC}_4\text{H}_4\text{O}_6(\text{s}) \rightleftharpoons \text{Cu}^{2+}(\text{aq}) + \text{C}_4\text{H}_4\text{O}_6^{2-}(\text{aq})$  [4]
- The solubility product constant is given by the expression:  $K_{\text{sp}} = [\text{Cu}^{2+}][\text{C}_4\text{H}_4\text{O}_6^{2-}]$  [4]
- Since the dissolution of one mole of copper(II) tartrate yields one mole of  $\text{Cu}^{2+}$  and one mole of  $\text{C}_4\text{H}_4\text{O}_6^{2-}$ , the concentrations of these ions in a saturated solution in pure water are equal to the molar solubility (S). Therefore,  $K_{\text{sp}} = S^2$ .
- The concentration of  $\text{Cu}^{2+}$  determined from the spectrophotometric analysis is the molar solubility (S).
- Calculate the  $K_{\text{sp}}$  by squaring the determined molar solubility.

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility product constant of copper(II) tartrate.

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Caption: Experimental workflow for determining the  $K_{sp}$  of copper(II) tartrate.

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